

Application Notes and Protocols for Preparing Gibberellic Acid (GA3) Stock Solution

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Compound of Interest

Compound Name: *Gibberellic acid*

Cat. No.: *B602387*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Gibberellic acid (GA3), a potent plant hormone, plays a crucial role in regulating various aspects of plant growth and development, including seed germination, stem elongation, and flowering.^{[1][2]} In the laboratory setting, accurate and consistent preparation of GA3 stock solutions is paramount for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of gibberellic acid stock solutions for various research applications.

Quantitative Data Summary

The following tables summarize key quantitative data for the preparation of gibberellic acid stock solutions.

Table 1: Solubility of Gibberellic Acid (GA3)

Solvent	Solubility	Reference
Dimethyl sulfoxide (DMSO)	~15 mg/mL	[1]
Ethanol	~5 mg/mL	[1]
Dimethylformamide (DMF)	~5 mg/mL	[1]
Water	Sparingly soluble	
1:4 DMSO:PBS (pH 7.2)	~0.2 mg/mL (after initial dissolution in DMSO)	

Table 2: Common Stock and Working Concentrations

Solution Type	Concentration (mg/mL)	Concentration (ppm)	Notes	Reference
Stock Solution	1	1000	A common starting concentration for further dilutions.	
Working Concentration	0.01 - 5.0	10 - 5000	Varies depending on the specific application and should be determined empirically by the end-user.	

Table 3: Storage and Stability of Gibberellic Acid Solutions

Solution Type	Storage Temperature	Stability	Reference
Solid (Powder)	-20°C	≥ 4 years	
Stock Solution (in DMSO or Ethanol)	-20°C	Up to 1 year	
Aqueous Solution	4°C	Not recommended for more than one day	
Aqueous Solution	Room Temperature	Prepare fresh; solutions store poorly	

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL (1000 ppm) Gibberellic Acid Stock Solution in an Organic Solvent

This protocol is recommended for preparing a stable, concentrated stock solution that can be stored and diluted for future use.

Materials:

- Gibberellic acid (GA3) powder (≥90% purity)
- Dimethyl sulfoxide (DMSO) or 95% Ethanol
- Sterile microcentrifuge tubes or vials
- Analytical balance
- Pipettes and sterile pipette tips
- Vortex mixer

Procedure:

- Weighing GA3: Accurately weigh 10 mg of gibberellic acid powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Solubilization:
 - Using DMSO: Add 1 mL of DMSO to the tube containing the GA3 powder.
 - Using Ethanol: Add 2 mL of 95% ethanol to the tube containing the GA3 powder. Note that the solubility in ethanol is lower than in DMSO.
- Dissolution: Vortex the mixture thoroughly until the GA3 powder is completely dissolved. Gentle warming in a water bath (30-40°C) may aid dissolution, but avoid excessive heat.
- Sterilization (Optional): If required for your application (e.g., sterile cell culture), filter-sterilize the stock solution using a 0.22 µm syringe filter compatible with the chosen solvent.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C. Properly stored, the stock solution is stable for up to one year.

Protocol 2: Preparation of a 1 mg/mL (1000 ppm) Aqueous Gibberellic Acid Solution

This protocol is suitable for immediate use, as aqueous solutions of GA3 are not stable for long-term storage.

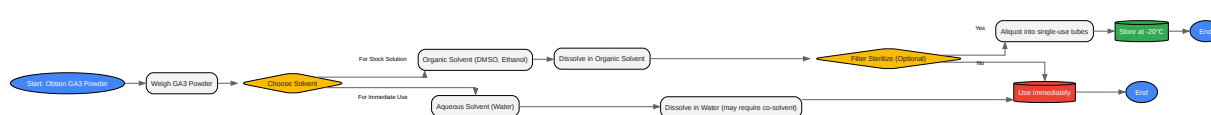
Materials:

- Gibberellic acid (GA3) powder
- Molecular biology grade water
- Small amount of 95% Ethanol or DMSO (optional, to aid dissolution)
- Sterile beaker or flask
- Volumetric flask (100 mL)
- Magnetic stirrer and stir bar

Procedure:

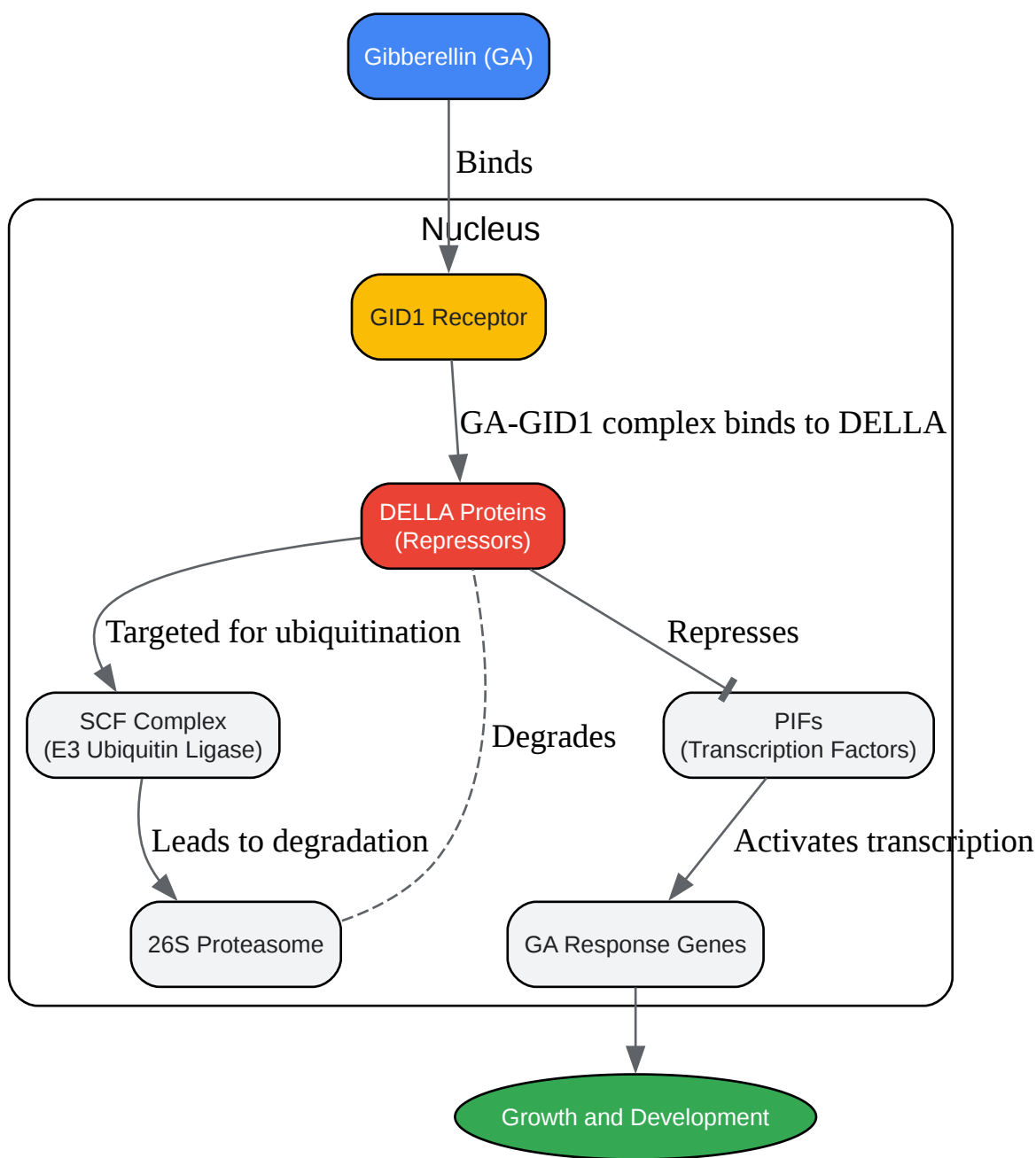
- **Weighing GA3:** Weigh 100 mg of gibberellic acid powder and place it into a beaker.
- **Initial Dissolution (if necessary):** Gibberellic acid is sparingly soluble in water. To facilitate dissolution, you can first add a few drops of 95% ethanol or DMSO to the powder to create a paste before adding water.
- **Adding Water:** Add approximately 80 mL of molecular biology grade water to the beaker.
- **Dissolving:** Place the beaker on a magnetic stirrer and stir until the GA3 is completely dissolved. This may take some time.
- **Final Volume Adjustment:** Quantitatively transfer the dissolved solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of water and add the rinsing to the volumetric flask to ensure all the GA3 is transferred. Bring the final volume to 100 mL with water.
- **Use:** Use the freshly prepared aqueous solution immediately. It is not recommended to store aqueous solutions for more than one day.

Visualizations



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Caption: Workflow for preparing a gibberellic acid stock solution.



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Caption: Simplified gibberellin signaling pathway.

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References

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